

# Thiourea CAS number and molecular formula

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## Compound of Interest

Compound Name: Thiourea

Cat. No.: B124793

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An In-Depth Technical Guide to **Thiourea** for Researchers and Drug Development Professionals

## Introduction

**Thiourea**, also known as thiocarbamide, is an organosulfur compound with the molecular formula  $\text{CH}_4\text{N}_2\text{S}$ .<sup>[1]</sup> Structurally, it is an analogue of urea where the oxygen atom is replaced by a sulfur atom, a substitution that confers distinct chemical properties and reactivity.<sup>[2][3]</sup> This versatile molecule is a planar, white, crystalline solid and serves as a key reagent in organic synthesis.<sup>[1]</sup> In the field of drug discovery and medicinal chemistry, the **thiourea** scaffold is of significant interest due to its presence in a wide array of biologically active compounds with potential therapeutic applications, including anticancer, antiviral, and antibacterial agents.<sup>[4][5]</sup> Its ability to form stable complexes with metal ions and engage in hydrogen bonding makes it a valuable pharmacophore in the design of novel drugs.<sup>[7][8]</sup>

## Core Chemical Identifiers and Properties

**Thiourea** is identified by the CAS Number 62-56-6.<sup>[9][10][11][12]</sup> Its molecular formula is  $\text{CH}_4\text{N}_2\text{S}$ , and it has a molar mass of approximately 76.12 g/mol.<sup>[1][9][10][13]</sup>

## Physicochemical Properties of Thiourea

Property	Value	Citation(s)
Molecular Formula	CH <sub>4</sub> N <sub>2</sub> S	[1][2][9][13][14]
Molar Mass	76.12 g/mol	[1][10][13]
CAS Number	62-56-6	[9][10][12]
Appearance	White, crystalline solid	[1]
Melting Point	176°C to 182°C	[1][2][10][13]
Density	1.405 g/cm <sup>3</sup> at 20°C	[10]
Solubility in Water	137-142 g/L at 20-25°C	[10][13]
pH	6-8 (50 g/L in H <sub>2</sub> O at 20°C)	

## Tautomerism

**Thiourea** exists in two tautomeric forms: the thione form, which is more prevalent, and the thiol form (also known as isothiourea).[4] This equilibrium is crucial as it influences the compound's reaction pathways.

Caption: Tautomeric equilibrium between the thione and thiol forms of **thiourea**.

## Key Experimental Protocols for Synthesis

The synthesis of **thiourea** and its derivatives can be achieved through several routes. The choice of method often depends on the availability of starting materials and the desired substitution pattern.[15]

### Protocol 1: Synthesis from Isothiocyanates and Amines

This is one of the most efficient and versatile methods for preparing N-substituted **thioureas**, known for high yields and mild reaction conditions.[15]

Materials:

- Isothiocyanate (e.g., Phenyl isothiocyanate)

- Amine (e.g., Aniline)
- Solvent (e.g., Dichloromethane or tert-butanol)

Procedure:

- Dissolve the isothiocyanate (1 equivalent) in the chosen solvent in a reaction flask.[\[15\]](#)
- Add the amine (1 equivalent) to the solution.[\[15\]](#)
- Stir the reaction mixture at room temperature. The reaction is typically complete within a few hours.[\[15\]](#)
- If the product, an N,N'-disubstituted **thiourea**, precipitates, collect it by filtration.[\[15\]](#)
- Wash the collected solid with a small amount of cold solvent and dry to obtain the pure product.[\[15\]](#)

## Protocol 2: Synthesis from Urea and Lawesson's Reagent

This one-step method converts urea to **thiourea** using a common laboratory thionating agent.  
[\[15\]](#)[\[16\]](#)

Materials:

- Urea
- Lawesson's Reagent
- Anhydrous solvent (e.g., THF, Toluene)

Procedure:

- In a flame-dried flask under an inert atmosphere, dissolve urea (2 equivalents) in the anhydrous solvent.[\[15\]](#)[\[16\]](#)
- Add Lawesson's reagent (1 equivalent) to the solution.[\[15\]](#)[\[16\]](#)

- Heat the reaction mixture to approximately 75°C and stir for about 3.5 hours.[\[15\]](#)[\[16\]](#)
- Monitor the reaction's progress using thin-layer chromatography (TLC).[\[15\]](#)
- Upon completion, the product can be isolated using standard purification techniques.

## Protocol 3: Synthesis of Thiourea Dioxide

**Thiourea** can be oxidized to form **thiourea** dioxide, a potent and eco-friendly reducing agent used in organic chemistry.[\[10\]](#)[\[17\]](#)

Materials:

- **Thiourea**
- Hydrogen peroxide (H<sub>2</sub>O<sub>2</sub>)
- Distilled water
- Ethanol (for washing)

Procedure:

- Prepare a diluted solution of hydrogen peroxide (e.g., 6%) in a flask and cool it to below 10°C in an ice bath.[\[17\]](#)
- Grind **thiourea** into a fine powder.[\[17\]](#)
- Add the powdered **thiourea** to the cold hydrogen peroxide solution in small portions over approximately one hour, maintaining the low temperature.[\[17\]](#)
- The **thiourea** is oxidized, and the less soluble **thiourea** dioxide will precipitate out of the solution.[\[17\]](#)
- Collect the crystalline precipitate by filtration.[\[17\]](#)
- Wash the product with boiling ethanol to remove any unreacted **thiourea** and then dry.[\[17\]](#)

# Applications in Drug Development and Organic Synthesis

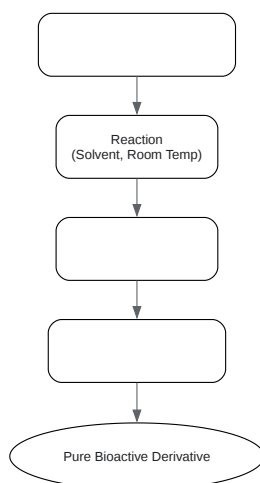
**Thiourea** and its derivatives are pivotal in medicinal chemistry and are investigated for a wide range of biological activities.[\[4\]](#)[\[18\]](#)

- **Anticancer Agents:** **Thiourea** derivatives have been shown to target molecular pathways involved in cancer progression, such as angiogenesis and cell signaling.[\[4\]](#)[\[7\]](#) Some have demonstrated potent inhibitory activity against various human cancer cell lines, including breast, lung, and liver cancer.[\[4\]](#)[\[19\]](#)
- **Antimicrobial and Antiviral Activity:** The **thiourea** scaffold is a component of various compounds with antibacterial, antifungal, and antiviral properties.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- **Enzyme Inhibition:** Certain derivatives act as non-competitive enzyme inhibitors, a property explored in drug design.[\[13\]](#)[\[20\]](#) For instance, they have been evaluated as inhibitors of cholinesterases, which is relevant for conditions like Alzheimer's disease.[\[20\]](#)
- **Precursor to Heterocycles:** In organic synthesis, **thiourea** is a fundamental building block for constructing various heterocyclic compounds, such as aminothiazoles and pyrimidines.[\[3\]](#)[\[10\]](#) These heterocycles are core structures in many pharmaceuticals, including sulfathiazole.[\[10\]](#)
- **Synthesis of Thiols:** **Thiourea** is used as a sulfur source to convert alkyl halides into thiols via the formation of an isothiuronium salt, which is subsequently hydrolyzed.[\[3\]](#)[\[10\]](#)

## Logical and Pathway Diagrams

### General Synthesis Workflow for Thiourea Derivatives

The synthesis of bioactive **thiourea** derivatives often follows a straightforward workflow, starting from readily available precursors.

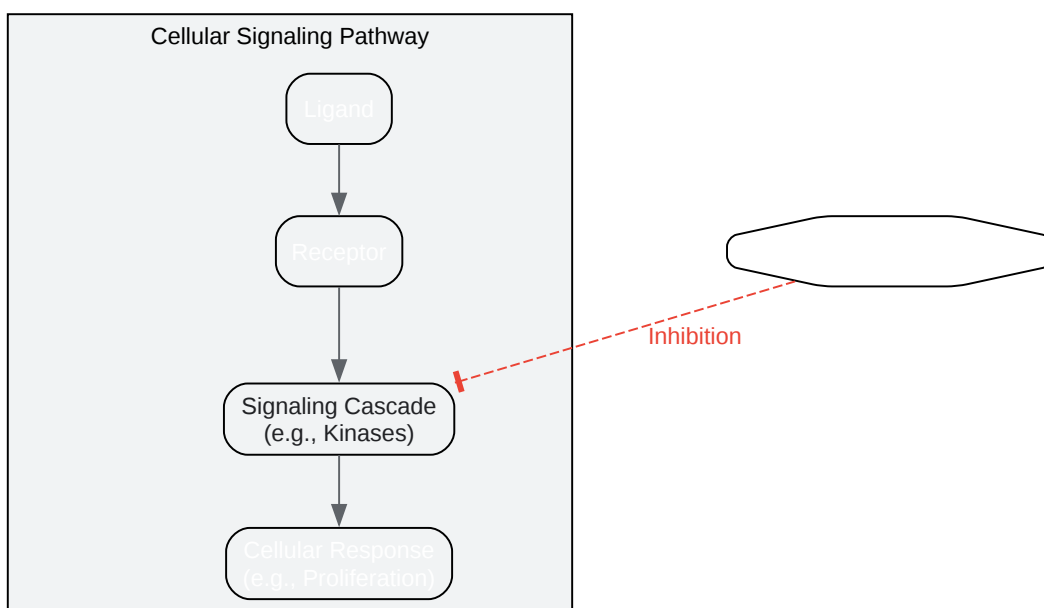


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Caption: A generalized workflow for the synthesis of **thiourea** derivatives.

## Conceptual Inhibition of a Signaling Pathway

**Thiourea** derivatives can interfere with cellular signaling pathways implicated in disease. This diagram illustrates a conceptual model of this inhibition.



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Caption: Conceptual model of a **thiourea** derivative inhibiting a signaling cascade.

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## References

- 1. Thiourea: Structure, Properties, Synthesis & Applications [vedantu.com]
- 2. britannica.com [britannica.com]
- 3. byjus.com [byjus.com]
- 4. mdpi.com [mdpi.com]
- 5. annexchem.com [annexchem.com]
- 6. Recent advances in urea- and thiourea-containing compounds: focus on innovative approaches in medicinal chemistry and organic synthesis - PMC [pmc.ncbi.nlm.nih.gov]
- 7. benchchem.com [benchchem.com]
- 8. Novel Thiourea Ligands—Synthesis, Characterization and Preliminary Study on Their Coordination Abilities [mdpi.com]
- 9. Thiourea [webbook.nist.gov]
- 10. Thiourea - Wikipedia [en.wikipedia.org]
- 11. Thiourea (CAS 62-56-6) - Chemical & Physical Properties by Cheméo [cheméo.com]
- 12. merckmillipore.com [merckmillipore.com]
- 13. Thiourea Formula - Structure, Properties, Uses, Sample Questions - GeeksforGeeks [geeksforgeeks.org]
- 14. Thiourea synthesis - chemicalbook [chemicalbook.com]
- 15. benchchem.com [benchchem.com]
- 16. bibliotekanauki.pl [bibliotekanauki.pl]
- 17. m.youtube.com [m.youtube.com]

- 18. mdpi.com [mdpi.com]
- 19. kar.kent.ac.uk [kar.kent.ac.uk]
- 20. Thiourea Derivatives, Simple in Structure but Efficient Enzyme Inhibitors and Mercury Sensors - PMC [pmc.ncbi.nlm.nih.gov]
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